

Application Notes and Protocols: Preparation of ABT-072 Potassium Trihydrate Stock Solution

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Compound of Interest

Compound Name: *ABT-072 potassium trihydrate*

Cat. No.: *B15564757*

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Introduction

ABT-072 is a potent, orally active, non-nucleoside inhibitor of the hepatitis C virus (HCV) NS5B polymerase, an essential enzyme for viral replication.^{[1][2][3]} The potassium trihydrate salt of ABT-072 is often used in research and development for its improved properties.^{[3][4]} Accurate preparation of stock solutions is critical for obtaining reliable and reproducible results in downstream applications such as antiviral assays and mechanism of action studies. These application notes provide a detailed protocol for the preparation, storage, and handling of **ABT-072 potassium trihydrate** stock solutions.

Quantitative Data Summary

A summary of the key chemical and physical properties of **ABT-072 potassium trihydrate** is provided in the table below for easy reference.

Property	Value	Reference
CAS Number	1132940-31-8	[2][5][6]
Molecular Formula	C ₂₄ H ₃₂ KN ₃ O ₈ S	[5][6]
Molecular Weight	561.69 g/mol	[5][6]
Solubility in DMSO	50 mg/mL	[7]
Solubility in Water	< 0.1 mg/mL	[7]
Appearance	Solid	[6]
Storage (Solid)	Short-term (days to weeks): 0-4°C, Long-term (months to years): -20°C	[5]
Storage (Stock Solution)	Short-term (days to weeks): 0-4°C, Long-term (months): -20°C or -80°C	[2][5]

Experimental Protocol: Stock Solution Preparation

This protocol describes the preparation of a 10 mM stock solution of **ABT-072 potassium trihydrate** in dimethyl sulfoxide (DMSO).

Materials:

- **ABT-072 potassium trihydrate** powder
- Anhydrous or molecular sieve-dried dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

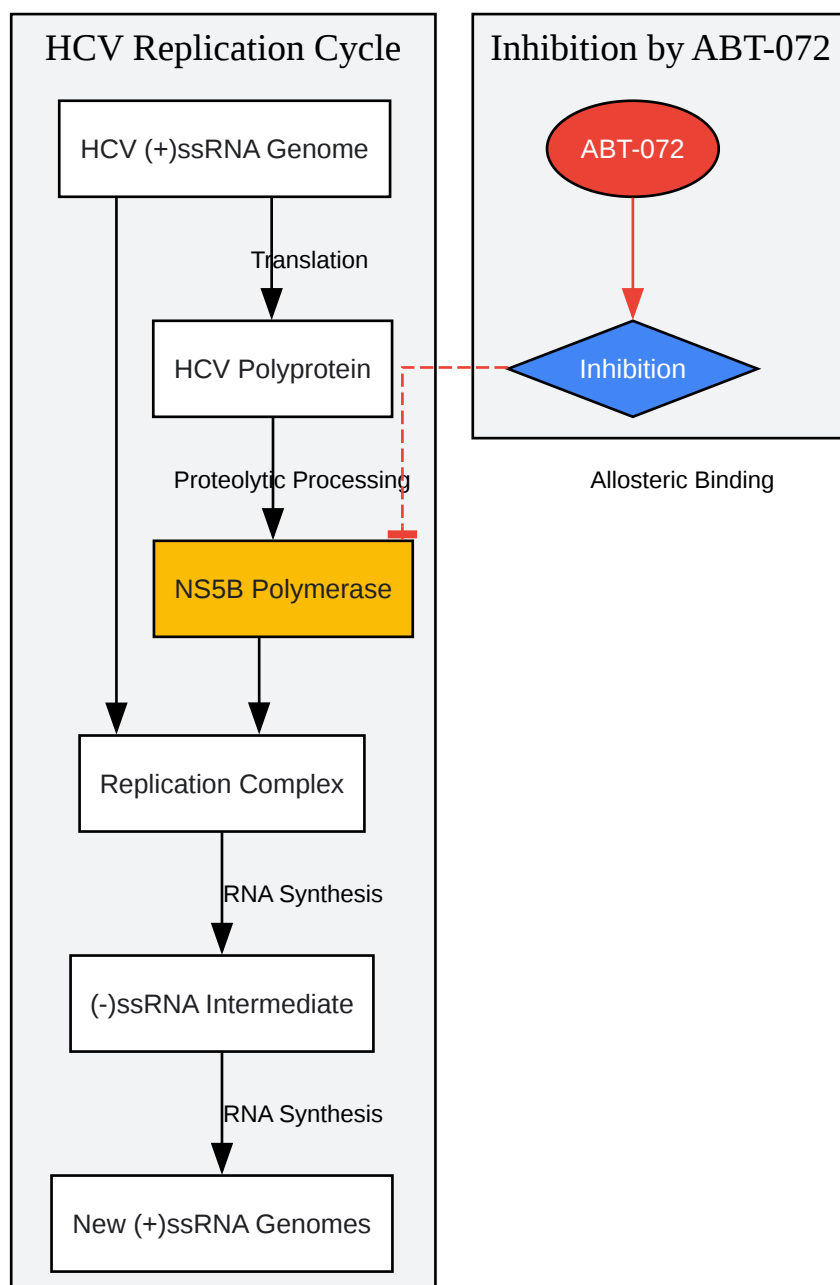
- **Equilibration:** Before opening, allow the vial of **ABT-072 potassium trihydrate** powder to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming on the compound.
- **Weighing:** Carefully weigh the desired amount of **ABT-072 potassium trihydrate** powder in a sterile microcentrifuge tube or vial. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.62 mg of the compound (Molecular Weight = 561.69 g/mol).
- **Solvent Addition:** Add the appropriate volume of DMSO to the tube containing the powder. For a 10 mM stock solution, if you weighed 5.62 mg, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) and sonication can aid in dissolution if necessary.[7] Visually inspect the solution to ensure there are no undissolved particulates.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[2] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[2] Ensure the tubes are tightly sealed to prevent solvent evaporation and moisture absorption.

Safety Precautions:

- Handle **ABT-072 potassium trihydrate** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for detailed safety information.[6]

Mechanism of Action and Signaling Pathway

ABT-072 is a direct-acting antiviral that specifically targets the HCV NS5B polymerase. This enzyme is an RNA-dependent RNA polymerase that is crucial for the replication of the viral RNA genome. By binding to a non-nucleoside inhibitor binding site on the NS5B polymerase, ABT-072 allosterically inhibits its enzymatic activity, thereby preventing the synthesis of new viral RNA and effectively halting viral replication.[1][3][8]

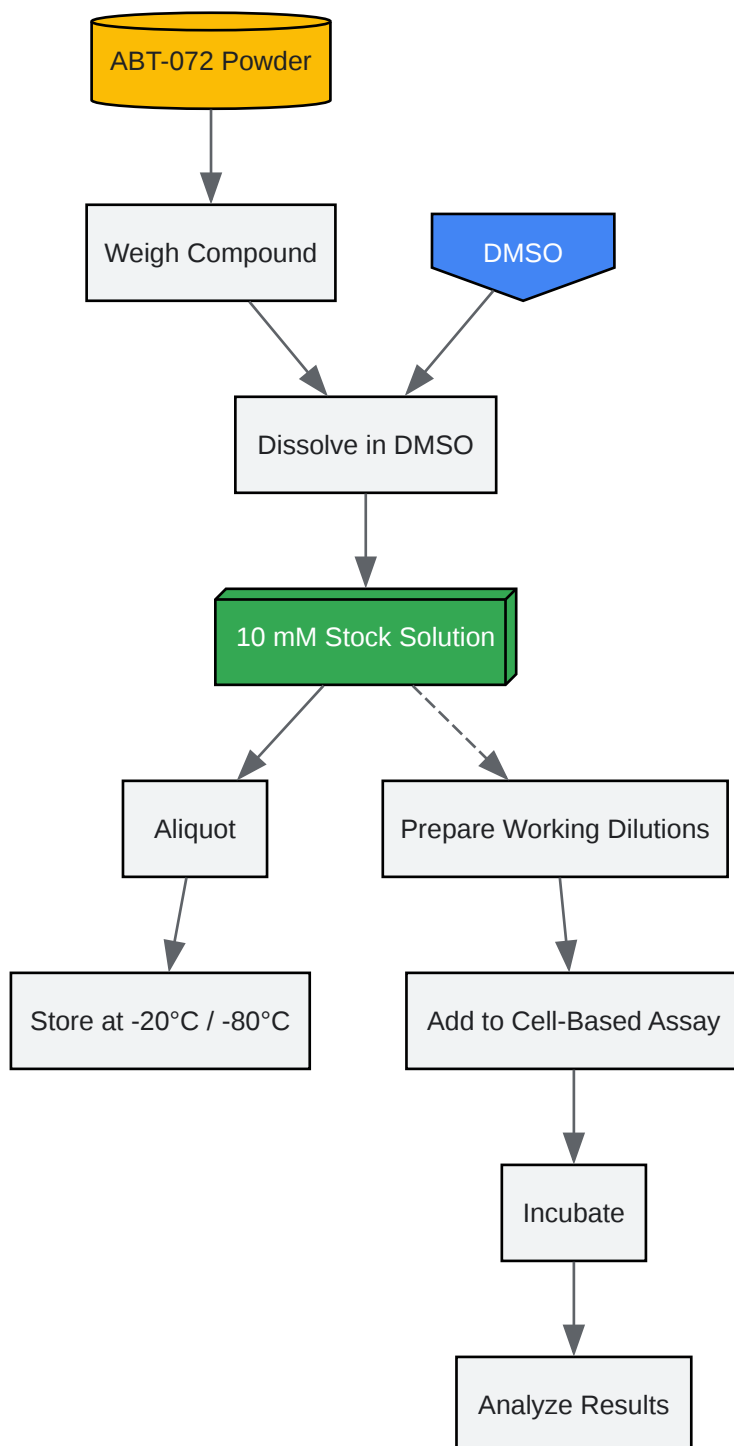


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Caption: Mechanism of action of ABT-072 in inhibiting HCV replication.

Experimental Workflow

The following diagram illustrates the general workflow for preparing and using the **ABT-072 potassium trihydrate** stock solution in a typical cell-based antiviral assay.



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Caption: Workflow for ABT-072 stock solution preparation and use.

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